

Methyl 2-bromo-6-methylnicotinate: A Technical Guide for Advanced Synthesis

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Methyl 2-bromo-6-methylnicotinate

CAS No.: 885277-48-5

Cat. No.: B1279497

[Get Quote](#)

Introduction

Methyl 2-bromo-6-methylnicotinate is a highly functionalized pyridine derivative that has emerged as a critical building block for researchers in medicinal chemistry and drug discovery. Its strategic substitution pattern—featuring a bromine atom, a methyl group, and a methyl ester on the pyridine core—offers multiple points for chemical modification. The bromine at the C-2 position is particularly valuable, serving as a versatile handle for sophisticated synthetic transformations, most notably palladium-catalyzed cross-coupling reactions.^[1] This reactivity allows for the facile introduction of diverse aryl, heteroaryl, alkynyl, and amino moieties, enabling the construction of complex molecular scaffolds found in numerous biologically active compounds. This guide provides an in-depth analysis of the compound's chemical properties, spectroscopic profile, reactivity, and safe handling, offering field-proven insights for its effective utilization in research and development.

Physicochemical and Structural Properties

Methyl 2-bromo-6-methylnicotinate (CAS Number: 885277-48-5) is a compound whose physical state can vary, being described as both a liquid and a solid.^{[2][3]} Its core structure

consists of a pyridine ring substituted at the 2-position with a bromine atom, the 3-position with a methoxycarbonyl group, and the 6-position with a methyl group.

Table 1: Core Physicochemical Properties

Property	Value	Source(s)
CAS Number	885277-48-5	[2][4]
Molecular Formula	C ₈ H ₈ BrNO ₂	[2][4]
Molecular Weight	230.06 g/mol	[2]
IUPAC Name	methyl 2-bromo-6-methylpyridine-3-carboxylate	[4]
Appearance	Liquid / Solid	[2][3]
Density	1.503 g/cm ³	[5]
Boiling Point	266.8 °C at 760 mmHg	[5]
Flash Point	115.1 °C	[5]
InChI Key	UWRNYQBIIUVTGB-UHFFFAOYSA-N	[2]

Spectroscopic Profile

A comprehensive spectroscopic analysis is essential for confirming the identity and purity of **Methyl 2-bromo-6-methylnicotinate**. While experimentally derived spectra for this specific compound are not widely available in public databases, a detailed profile can be predicted based on established spectroscopic principles and data from analogous structures.[6][7]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides unparalleled insight into the molecule's carbon-hydrogen framework. The predicted chemical shifts (in ppm) in a deuterated chloroform (CDCl₃) solvent are outlined below. The predictions are based on the known electronic effects of the substituents on the pyridine ring: the electron-withdrawing nature of the bromo and ester groups and the electron-donating nature of the methyl group.

Table 2: Predicted ^1H and ^{13}C NMR Data for **Methyl 2-bromo-6-methylnicotinate**

^1H NMR	Predicted δ (ppm)	Multiplicity	Assignment
Pyridine H	~8.1 - 8.3	Doublet (d)	H-4
Pyridine H	~7.2 - 7.4	Doublet (d)	H-5
Ester Methyl	~3.9	Singlet (s)	-COOCH ₃
Ring Methyl	~2.6	Singlet (s)	Ar-CH ₃
^{13}C NMR	Predicted δ (ppm)	Assignment	
Carbonyl	~165	C=O (Ester)	
Aromatic C	~159	C-6	
Aromatic C	~148	C-2 (C-Br)	
Aromatic C	~140	C-4	
Aromatic C	~125	C-5	
Aromatic C	~123	C-3	
Ester Methyl	~53	-COOCH ₃	
Ring Methyl	~24	Ar-CH ₃	

Mass Spectrometry (MS)

Mass spectrometry is used to confirm the molecular weight and elemental composition. For **Methyl 2-bromo-6-methylnicotinate**, high-resolution mass spectrometry (HRMS) with a soft ionization technique like electrospray ionization (ESI) would be expected to show a molecular ion peak $[\text{M}+\text{H}]^+$ at m/z 230.9816. A crucial diagnostic feature is the isotopic pattern of bromine; a second peak of nearly equal intensity at $[\text{M}+2+\text{H}]^+$ (m/z 232.9796) would be observed due to the natural abundance of the ^{79}Br and ^{81}Br isotopes.

Common fragmentation patterns would likely involve the loss of the methoxy group (-OCH₃) to yield a fragment at m/z ~199/201, followed by the loss of carbon monoxide (CO) to give a fragment at m/z ~171/173.

Reactivity and Synthetic Utility: A Focus on Cross-Coupling

The synthetic power of **Methyl 2-bromo-6-methylnicotinate** lies in the reactivity of its C2-Br bond. This carbon-bromine bond is significantly weaker and more susceptible to oxidative addition by a palladium(0) catalyst than a corresponding carbon-chlorine bond.^[8] This enhanced reactivity makes it an ideal substrate for a variety of palladium-catalyzed cross-coupling reactions, which are foundational in modern drug discovery for creating C-C, C-N, and C-O bonds.

The most prominent applications include:

- Suzuki-Miyaura Coupling: For the formation of carbon-carbon bonds with aryl or vinyl boronic acids/esters, enabling the synthesis of biaryl and styrenyl derivatives.^{[9][10][11]}
- Buchwald-Hartwig Amination: For the formation of carbon-nitrogen bonds with primary or secondary amines, providing access to a wide array of substituted aminopyridines.^{[12][13][14]}
- Sonogashira Coupling: For the formation of carbon-carbon bonds with terminal alkynes, used to synthesize alkynylpyridines.

Field-Proven Experimental Protocol: Suzuki-Miyaura Coupling

This protocol provides a robust, self-validating methodology for the Suzuki-Miyaura coupling of **Methyl 2-bromo-6-methylnicotinate** with a generic arylboronic acid. The causality behind the choice of reagents is critical for success.

Objective: To synthesize Methyl 6-methyl-2-(phenyl)nicotinate.

Materials:

- **Methyl 2-bromo-6-methylnicotinate** (1.0 equiv)
- Phenylboronic acid (1.2 - 1.5 equiv)

- Palladium Catalyst: Tetrakis(triphenylphosphine)palladium(0) [Pd(PPh₃)₄] (3-5 mol%) or Palladium(II) Acetate [Pd(OAc)₂] with a suitable phosphine ligand like SPhos or XPhos.
 - Scientist's Note: Pd(PPh₃)₄ is a reliable, general-purpose catalyst. For more challenging or sterically hindered substrates, a more active catalyst system generated in situ from a Pd(II) source and a bulky, electron-rich phosphine ligand is often superior.^{[9][10]}
- Base: Sodium carbonate (Na₂CO₃) or Potassium carbonate (K₂CO₃) (2.0 - 3.0 equiv).
 - Scientist's Note: The base is crucial for activating the boronic acid to form a more nucleophilic boronate species, which facilitates the transmetalation step of the catalytic cycle.^[10] An aqueous solution of an inorganic carbonate is standard.
- Solvent: A degassed mixture of an organic solvent and water, such as 1,4-Dioxane/H₂O (4:1) or Toluene/Ethanol/H₂O.
 - Scientist's Note: Degassing the solvent (e.g., by bubbling argon or nitrogen through it) is essential to remove dissolved oxygen, which can oxidize and deactivate the active Pd(0) catalyst.^[8]

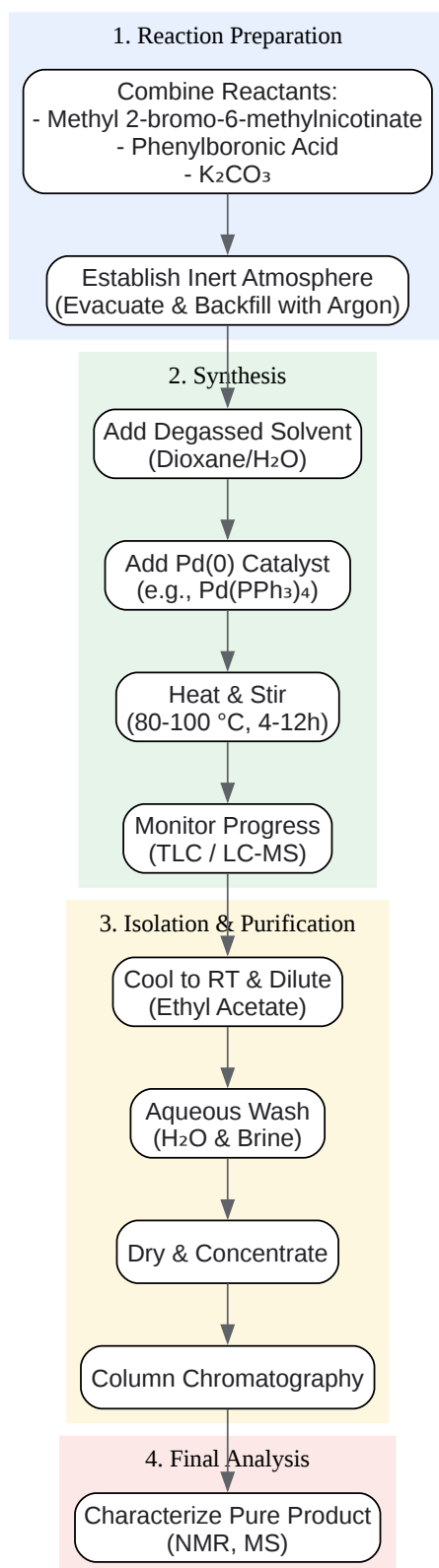
Step-by-Step Procedure:

- Reaction Setup: To a flame-dried Schlenk flask or reaction vial, add **Methyl 2-bromo-6-methylnicotinate** (e.g., 230 mg, 1.0 mmol), phenylboronic acid (e.g., 183 mg, 1.5 mmol), and potassium carbonate (e.g., 414 mg, 3.0 mmol).
- Inert Atmosphere: Seal the flask with a septum, and evacuate and backfill with an inert gas (Argon or Nitrogen). Repeat this cycle three times to ensure an oxygen-free environment.
- Solvent and Catalyst Addition: Add the degassed solvent (e.g., 5 mL of Dioxane/H₂O 4:1) via syringe. Finally, add the palladium catalyst (e.g., Pd(PPh₃)₄, 35 mg, 0.03 mmol) under a positive pressure of inert gas.
- Reaction Execution: Place the flask in a preheated oil bath at 80-100 °C and stir vigorously.
- Monitoring: Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is consumed

(typically 4-12 hours).

- Work-up: Once complete, cool the reaction mixture to room temperature. Dilute with ethyl acetate (20 mL) and wash with water (10 mL) and then brine (10 mL).
- Purification: Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure. Purify the crude residue by column chromatography on silica gel (e.g., using a hexane/ethyl acetate gradient) to yield the pure product.
- Characterization: Confirm the structure and purity of the final compound using NMR and MS analysis.

Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Suzuki-Miyaura Coupling Workflow.

Safety and Handling

As a halogenated organic compound, **Methyl 2-bromo-6-methylnicotinate** requires careful handling in a laboratory setting. While a specific safety data sheet (SDS) is not broadly available, data from closely related brominated pyridine compounds indicate that it should be treated as a substance with potential hazards.

- Hazard Classification: Likely to be classified as an irritant. May cause skin, eye, and respiratory irritation.
- Handling Precautions:
 - Use only in a well-ventilated area, preferably within a chemical fume hood.
 - Wear appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves (e.g., nitrile).
 - Avoid breathing dust, fumes, gas, mist, vapors, or spray.
 - Wash hands thoroughly after handling.
- First Aid:
 - Skin Contact: Wash off immediately with plenty of soap and water. If irritation persists, seek medical attention.
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical advice.
 - Inhalation: Move the person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from strong oxidizing agents and strong bases.

Conclusion

Methyl 2-bromo-6-methylnicotinate is a synthetically valuable intermediate whose utility is defined by the targeted reactivity of its C-Br bond. Its adeptness at participating in palladium-catalyzed cross-coupling reactions makes it an indispensable tool for constructing the complex heteroaromatic cores prevalent in modern pharmaceutical and agrochemical candidates. A thorough understanding of its properties, reactivity, and handling requirements, as detailed in this guide, empowers researchers to leverage this building block to its full potential, accelerating the discovery and development of novel chemical entities.

References

- Song, J. J., & Yee, N. K. (2007). A practical Buchwald-Hartwig amination of 2-bromopyridines with volatile amines. *The Journal of Organic Chemistry*, 72(9), 3606–3607. Available at: [\[Link\]](#)
- ResearchGate. (2025). A Practical Buchwald—Hartwig Amination of 2-Bromopyridines with Volatile Amines | Request PDF. ResearchGate. Retrieved from [\[Link\]](#)
- The Royal Society of Chemistry. (n.d.). Supporting Information. RSC. Retrieved from [\[Link\]](#)
- Kashani, S. K., & Jessiman, J. E. (n.d.). Exploring Homogeneous Conditions for Mild Buchwald-Hartwig Amination in Batch and Flow. *ChemRxiv*. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). Methyl 6-methylnicotinate. PubChem. Retrieved from [\[Link\]](#)
- Chemsrvc. (2025). **Methyl 2-bromo-6-methylnicotinate**. Chemsrvc.com. Retrieved from [\[Link\]](#)
- ChemOrgChem. (2024, March 22). Suzuki-Miyaura Coupling |Basics|Mechanism|Examples|. YouTube. Retrieved from [\[Link\]](#)
- Organic Chemistry Portal. (n.d.). Suzuki Coupling. *Organic-chemistry.org*. Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2024, October 10). Suzuki-Miyaura Coupling. *Chemistry LibreTexts*. Retrieved from [\[Link\]](#)

- Myers, A. G. Research Group. (n.d.). The Suzuki Reaction. Harvard University. Retrieved from [[Link](#)]
- National Center for Biotechnology Information. (n.d.). **Methyl 2-bromo-6-methylnicotinate**. PubChem. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [rsc.org](https://www.rsc.org) [[rsc.org](https://www.rsc.org)]
- 2. Methyl 2-bromo-6-methylnicotinate | CymitQuimica [cymitquimica.com]
- 3. Methyl 2-bromo-6-methylnicotinate | C₈H₈BrNO₂ | CID 11241687 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Methyl 2-bromo-6-methylnicotinate Price from Supplier Brand Shanghai Aladdin Biochemical Technology Co., LTD on Chemsr.com [m.chemsrc.com]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- 6. pdf.benchchem.com [pdf.benchchem.com]
- 7. pdf.benchchem.com [pdf.benchchem.com]
- 8. pdf.benchchem.com [pdf.benchchem.com]
- 9. Suzuki Coupling [[organic-chemistry.org](https://www.organic-chemistry.org)]
- 10. chem.libretexts.org [chem.libretexts.org]
- 11. pdf.benchchem.com [pdf.benchchem.com]
- 12. A practical Buchwald-Hartwig amination of 2-bromopyridines with volatile amines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 14. myers.faculty.chemistry.harvard.edu [myers.faculty.chemistry.harvard.edu]
- To cite this document: BenchChem. [Methyl 2-bromo-6-methylnicotinate: A Technical Guide for Advanced Synthesis]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b1279497/docs#methyl-2-bromo-6-methylnicotinate-a-technical-guide-for-advanced-synthesis\]](https://www.benchchem.com/product/b1279497/docs#methyl-2-bromo-6-methylnicotinate-a-technical-guide-for-advanced-synthesis)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)